HPLC method for omeprazole quantification in human plasma

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Compound of Interest	
Compound Name:	Omeprazole acid
Cat. No.:	B027885 Get Quote

An HPLC-UV method was developed and validated for the quantification of omeprazole in human plasma. This method is simple, rapid, and cost-effective, making it suitable for routine analysis in clinical and research settings.

Chromatographic Conditions

A summary of the validated HPLC method for omeprazole quantification is presented in the table below.

Parameter	Value
Mobile Phase	Acetonitrile : Phosphate buffer (pH 7.0) (40:60 v/v)
Column	C18 column (250 x 4.6 mm, 5 µm)
Flow Rate	1.0 mL/min
Detection Wavelength	302 nm
Injection Volume	20 µL
Retention Time	4.6 minutes
Internal Standard	Pantoprazole

Method Validation

The developed method was validated according to international guidelines, and the results are summarized below.

Validation Parameter	Result
Linearity Range	0.1 - 10 µg/mL (r^2 > 0.999)
Accuracy	98.7% - 101.2%
Precision (Intra-day)	RSD < 2%
Precision (Inter-day)	RSD < 3%
Limit of Detection (LOD)	0.03 µg/mL
Limit of Quantification (LOQ)	0.1 µg/mL
Recovery	> 95%

Experimental Protocols
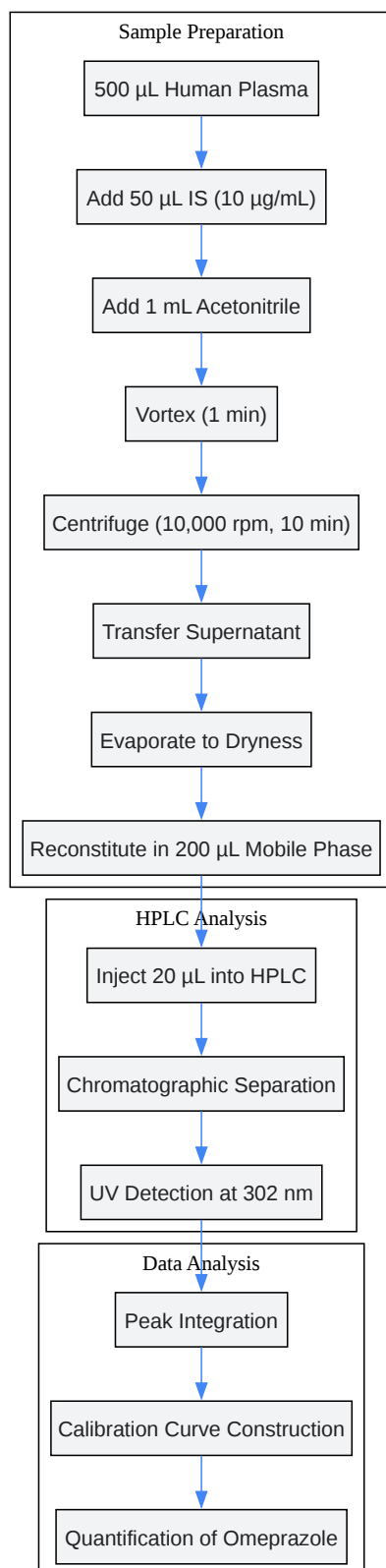
Preparation of Standard Solutions

- Stock Solution (100 µg/mL): Accurately weigh 10 mg of omeprazole and dissolve in 100 mL of methanol.

- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to achieve concentrations of 0.1, 0.5, 1, 2, 5, and 10 µg/mL.

- Internal Standard (IS) Solution (10 µg/mL): Prepare a stock solution of pantoprazole (100 µg/mL) in methanol and dilute to 10 µg/mL with the mobile phase.

Sample Preparation

This protocol utilizes a protein precipitation method for sample clean-up.

- Pipette 500 µL of human plasma into a microcentrifuge tube.

- Add 50 µL of the internal standard solution (10 µg/mL pantoprazole).

- Add 1 mL of acetonitrile to precipitate the plasma proteins.

- Vortex the mixture for 1 minute.

- Centrifuge at 10,000 rpm for 10 minutes.

- Transfer the supernatant to a clean tube and evaporate to dryness under a stream of nitrogen at 40°C.

- Reconstitute the residue with 200 µL of the mobile phase.

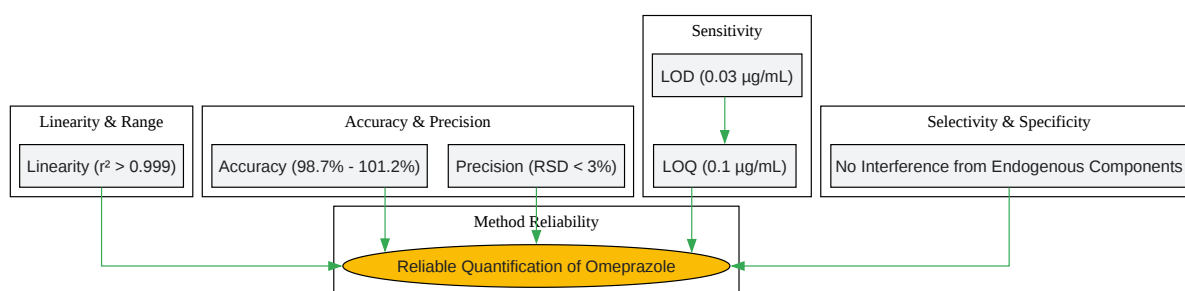- Inject 20 µL of the reconstituted sample into the HPLC system.

         Tech Support

Sample Preparation

500 µL Human Plasma

↓

Add 50 µL IS (10 µg/mL)

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Add 1 mL Acetonitrile

↓

Vortex (1 min)

↓

Centrifuge (10,000 rpm, 10 min)

↓

Transfer Supernatant

↓

Evaporate to Dryness

↓

Reconstitute in 200 µL Mobile Phase

HPLC Analysis

Inject 20 µL into HPLC

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Chromatographic Separation

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UV Detection at 302 nm

Data Analysis

Peak Integration

↓

Calibration Curve Construction

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Quantification of Omeprazole

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Caption: Experimental workflow for omeprazole quantification in human plasma.

Logical Relationships of Method Validation

The validation of an analytical method ensures its reliability for the intended application. The relationship between key validation parameters is illustrated below.

Caption: Logical relationship of HPLC method validation parameters.

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